

Structural Characterization Guide: 5-Chloro-2-fluoro-3-methylbenzyl alcohol

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Compound of Interest

Compound Name: 5-Chloro-2-fluoro-3-methylbenzyl alcohol

Cat. No.: B15498311

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Executive Summary & Structural Context

5-Chloro-2-fluoro-3-methylbenzyl alcohol is a high-value pharmacophore scaffold, often used to modulate metabolic stability via fluorine substitution and lipophilicity via the methyl/chloro groups.

The primary analytical challenge is regioisomer discrimination. During electrophilic aromatic substitution or metallation sequences used to synthesize this core, isomers such as 3-chloro-2-fluoro-5-methyl or 5-chloro-4-fluoro-2-methyl derivatives may form. Standard low-resolution MS cannot distinguish these isomers (identical

). Therefore, a multi-dimensional NMR approach combined with specific IR fingerprints is required for authoritative assignment.

Target Structure Analysis

- Core: Benzene ring^[1]
- Substituents:

- C1: Hydroxymethyl (
)
- C2: Fluorine (
) — The anchor for spectral assignment
- C3: Methyl (
)
- C5: Chlorine (
)
- Protons: Two aromatic protons at C4 and C6.

Comparative Analysis of Characterization Methods

The following table compares "Standard QC" methods against the "Definitive Structural Proof" required for regulatory filing or scale-up.

Feature	Method A: Routine QC (1H NMR + LCMS)	Method B: Definitive Proof (1H, 19F, 2D NMR, IR)	Performance Verdict
Isomer Specificity	Low. Cannot easily distinguish between 3-Me/5-Cl and 5-Me/3-Cl positional isomers without reference standards.	High. Uses through-space (NOE) and bond-coupling () logic to map substituent positions absolutely.	Method B is required for initial structural validation.
Chlorine Pattern	Medium.[2] MS confirms presence of Cl (3:1 isotope ratio) but not position.	High. C NMR chemical shifts predict Cl-attachment carbon (~125-135 ppm) distinct from H-attachment.	Method A is sufficient only for elemental composition confirmation.
Fluorine Positioning	Low. 1H NMR splitting is complex; often ambiguous.	High. F NMR provides a clean diagnostic signal; coupling constants confirm ortho/meta neighbors.	Method B is mandatory for fluorinated scaffolds.

Detailed Characterization Logic & Workflow

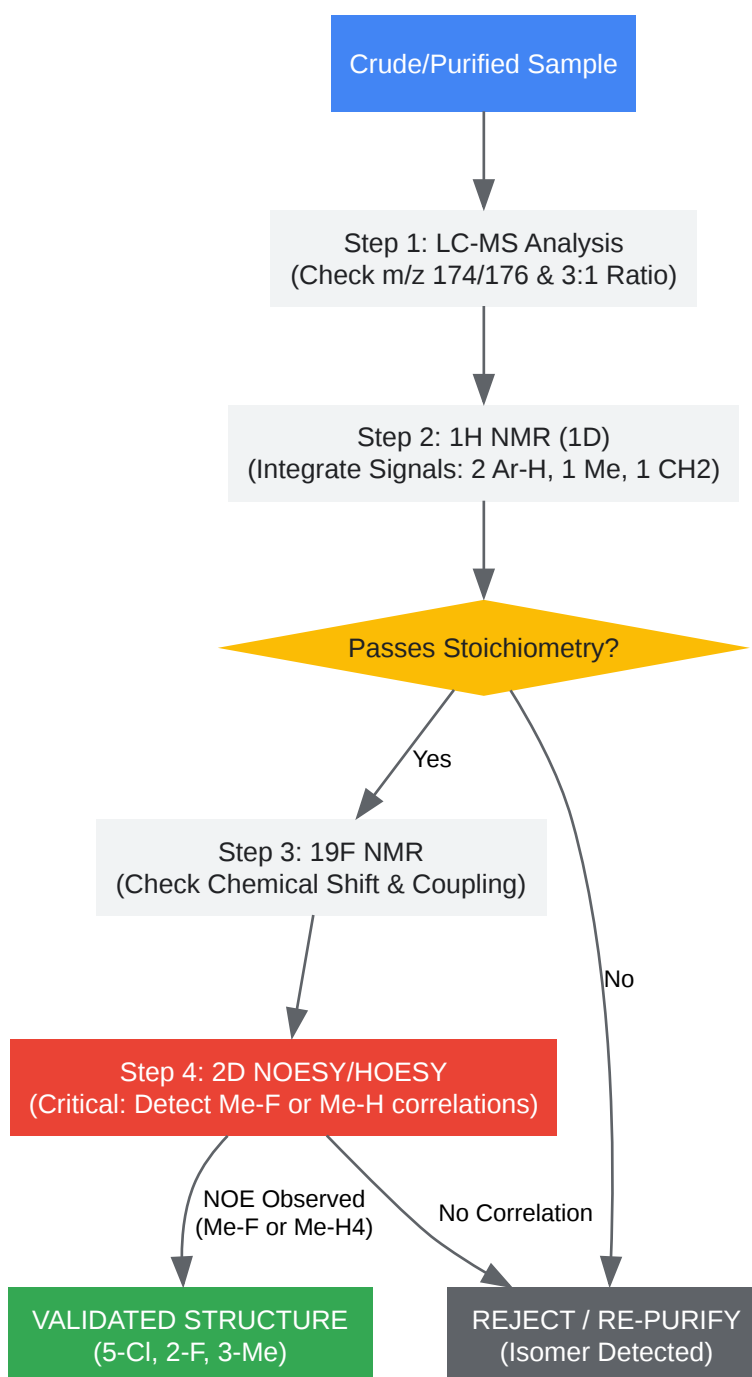
The validation of this structure relies on a "Triangulation Strategy":

- Mass Spec: Confirms Formula () and Chlorine count.

- F NMR: Establishes the electronic environment of the Fluorine.[3]
- NOESY (2D NMR): Proves the spatial proximity of the Methyl group to the Fluorine, ruling out isomers where they are distant.

Workflow Diagram

The following decision tree illustrates the logical flow for accepting a batch of this material.



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Caption: Structural validation workflow prioritizing isomer differentiation via 2D NMR.

Deep Dive: Spectral Interpretation

A. Mass Spectrometry (LC-MS)

- Expected Ion:

or

.

- Molecular Weight: ~174.6 Da.
- Isotope Pattern: The Chlorine atom dictates a characteristic 3:1 intensity ratio for peaks at M and M+2 (e.g., 174 and 176).
- Note: If the ratio deviates (e.g., 1:1), suspect Bromine contamination or co-eluting impurities.

B. Nuclear Magnetic Resonance (NMR)

Solvent:

or

(DMSO is preferred if hydroxyl proton exchange needs to be suppressed to see the OH triplet).

1.

H NMR (Proton)

- Methyl Group (
): ~2.2 - 2.4 ppm (doublet).
 - Diagnostic: The methyl protons will show a long-range coupling (
) to the ortho-Fluorine. This splitting proves the Methyl is adjacent to the Fluorine.

- Benzylic Methylene (CH_2):
): ~4.6 - 4.8 ppm (doublet or singlet).
 - Diagnostic: May show coupling to the hydroxyl proton (if DMSO) and weak coupling to Fluorine (F).
- Aromatic Protons (CH) and (CH_2):
 - : Located between Methyl and Chlorine. Expected to be a doublet of doublets (dd).
 - Coupling 1: Meta-coupling to (CH).
 - Coupling 2: Meta-coupling to Fluorine (F).
 - : Located between Chlorine and Benzyl alcohol. Expected to be a doublet of doublets (dd).
 - Coupling 1: Meta-coupling to (CH).
 - Coupling 2: Meta-coupling to Fluorine (F).

2.

F NMR (Fluorine)

- Shift: Typically -110 to -125 ppm (relative to CDCl_3).
- Pattern: Multiplet (quartet of triplets or similar complex pattern) due to coupling with:
 - 3 Methyl protons (CH_3).
 - 2 Aromatic protons (ortho to CH_3).
- Self-Validation: If the Fluorine signal is a simple triplet, the Methyl group is likely not ortho to the Fluorine, indicating the wrong isomer.

3. 2D NOESY (Nuclear Overhauser Effect)

This is the "Gold Standard" experiment.

- Target Interaction: Look for a cross-peak between the Methyl protons and Aromatic Proton.
- Logic: In the 5-Chloro-2-fluoro-3-methyl isomer, the Methyl group is at C3. It has a proton neighbor at C4.
- Absence of NOE: If the Methyl is at C5 (isomer), it would be flanked by Cl and H, but the coupling patterns would differ.

Experimental Protocols

Protocol 1: Analytical Sample Preparation

- Mass: Weigh 5-10 mg of the solid alcohol.
- Solvent: Dissolve in 0.6 mL of DMSO- d_6 (preferred for resolution) or CDCl_3 .

- Filtration: Filter through a cotton plug if any turbidity is observed (insoluble salts interfere with shimming).
- Tube: Transfer to a high-quality 5mm NMR tube (e.g., Wilmad 507-PP).

Protocol 2: LC-MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 2.1 x 50 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm (aromatic ring) and ESI+ (positive mode).

References

- National Institute of Standards and Technology (NIST). Isothermal Properties of Benzyl Alcohols. NIST Chemistry WebBook, SRD 69.[4]
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